

An In-depth Technical Guide to **cis-4-Amino-1-boc-3-hydroxypiperidine**

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Compound of Interest

Compound Name: *cis-4-Amino-1-boc-3-hydroxypiperidine*

Cat. No.: *B1175782*

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **cis-4-Amino-1-boc-3-hydroxypiperidine**, a key chiral intermediate in pharmaceutical development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Core Chemical Properties

cis-4-Amino-1-boc-3-hydroxypiperidine, systematically named tert-butyl (3S,4R)-4-amino-3-hydroxypiperidine-1-carboxylate, is a piperidine derivative featuring a cis relationship between the amino and hydroxyl groups. The presence of the tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen makes it a versatile building block in the synthesis of complex molecules, particularly kinase and protease inhibitors.[1]

Table 1: Summary of Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	tert-butyl (3S,4R)-4-amino-3-hydroxypiperidine-1-carboxylate	PubChem
Synonyms	cis-4-Amino-1-boc-3-hydroxypiperidine	Multiple Sources
CAS Number	1331777-74-2	Multiple Sources
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₃	[1][2]
Molecular Weight	216.28 g/mol	[1][2]
Appearance	Solid; Light yellow solid	[3]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Moderate in polar solvents (e.g., DMSO, ethanol)	[3]
pKa	Data not available	N/A
Stability	Stable under recommended storage conditions	[3]

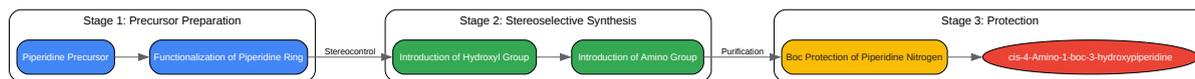
Synthesis and Experimental Protocols

The synthesis of **cis-4-Amino-1-boc-3-hydroxypiperidine** typically involves a multi-step process starting from a suitable precursor, followed by the introduction of the amino and hydroxyl functionalities with the desired stereochemistry, and finally, Boc protection of the piperidine nitrogen. While a specific detailed protocol for this exact molecule is not readily available in the public domain, a general synthetic approach can be outlined based on established methods for similar piperidine derivatives.[3][4]

General Synthetic Workflow

The synthesis can be logically structured into three main stages: functionalization of the piperidine ring, stereoselective introduction of the amino and hydroxyl groups, and finally, the

protection of the piperidine nitrogen.



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Figure 1. General Synthetic Workflow

Representative Experimental Protocol (Hypothetical)

The following protocol is a representative example based on general procedures for the synthesis of substituted piperidines.

Step 1: Boc Protection of a Piperidine Precursor To a solution of a suitable 4-amino-3-hydroxypiperidine precursor in a solvent like dichloromethane, a base such as triethylamine is added. The mixture is cooled to 0-5°C, and di-tert-butyl dicarbonate (Boc₂O) is added portion-wise.[3] The reaction is stirred at room temperature until completion, monitored by Thin Layer Chromatography (TLC). The reaction mixture is then washed with water and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the Boc-protected intermediate.

Step 2: Purification The crude product is purified by flash column chromatography on silica gel using a suitable eluent system, such as a gradient of ethyl acetate in hexane, to afford the pure **cis-4-Amino-1-boc-3-hydroxypiperidine**. [1]

Analytical Characterization

The structural confirmation of **cis-4-Amino-1-boc-3-hydroxypiperidine** is typically achieved through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the piperidine ring protons, the Boc group protons (a singlet around 1.4 ppm), and the protons of

the amino and hydroxyl groups. The coupling constants between the protons on the piperidine ring can help confirm the cis stereochemistry.

- ¹³C NMR: The carbon NMR spectrum should display distinct signals for each carbon atom in the molecule, including the carbonyl carbon of the Boc group (around 155 ppm) and the carbons of the piperidine ring.

Infrared (IR) Spectroscopy

The IR spectrum would show characteristic absorption bands for the N-H stretching of the amino group (around 3300-3400 cm⁻¹), O-H stretching of the hydroxyl group (a broad peak around 3200-3600 cm⁻¹), and the C=O stretching of the Boc carbonyl group (around 1680-1700 cm⁻¹).

Mass Spectrometry (MS)

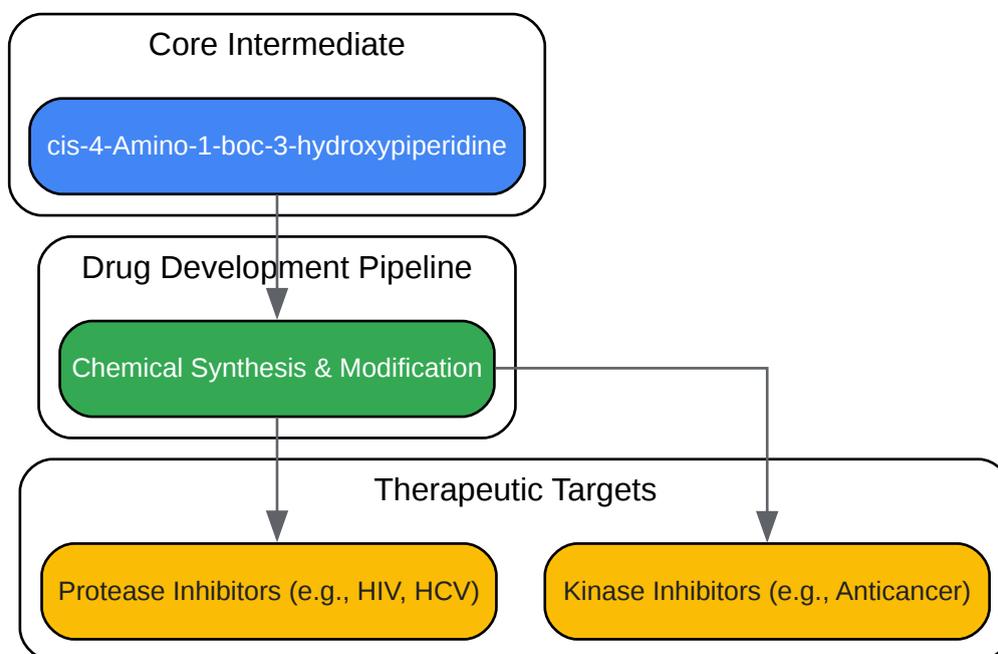
Mass spectrometry would be used to confirm the molecular weight of the compound. The expected molecular ion peak [M+H]⁺ would be at m/z 217.15. Fragmentation patterns could provide further structural information.

Biological Significance and Applications

cis-4-Amino-1-boc-3-hydroxypiperidine is a valuable chiral building block in the synthesis of various pharmaceutical agents.^[1] Its stereochemically defined structure allows for precise interactions with biological targets, making it a crucial component in the development of:

- Protease Inhibitors: The piperidine scaffold can mimic peptide backbones, and the functional groups can be elaborated to interact with the active sites of proteases, which are key targets in antiviral (e.g., HIV, HCV) therapies.^[5]
- Kinase Inhibitors: The compound serves as a scaffold for the synthesis of molecules that can bind to the ATP-binding site of kinases, enzymes that play a critical role in cell signaling and are often dysregulated in cancer.^[1]

While this compound is a key intermediate, specific signaling pathways that it directly modulates are not extensively documented in public literature, as its primary role is as a structural component of more complex, biologically active molecules.



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Figure 2. Role in Drug Development

Safety and Handling

As with any chemical reagent, **cis-4-Amino-1-boc-3-hydroxypiperidine** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

cis-4-Amino-1-boc-3-hydroxypiperidine is a fundamentally important chiral building block in medicinal chemistry. Its well-defined stereochemistry and versatile functional groups make it an invaluable starting material for the synthesis of a wide range of biologically active compounds. While detailed physical properties and specific biological pathway interactions of the intermediate itself are not extensively published, its role in the development of targeted therapeutics is well-established. Further research into the synthesis and applications of this compound is likely to yield novel therapeutic agents.

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